

Step-by-Step Guide for Preparing MK-8745 Stock Solutions

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Compound of Interest

Compound Name: MK-8745

Cat. No.: B1683908

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This document provides detailed application notes and protocols for the preparation of stock solutions of **MK-8745**, a potent and selective Aurora A kinase inhibitor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Chemical Properties and Solubility

MK-8745 is a small molecule inhibitor with the following chemical properties:

Property	Value
CAS Number	885325-71-3
Molecular Formula	C ₂₀ H ₁₉ ClFN ₅ OS
Molecular Weight	431.91 g/mol [1]
Appearance	Solid powder[2]

MK-8745 exhibits varying solubility in different solvents. It is highly soluble in Dimethyl Sulfoxide (DMSO) and has limited solubility in ethanol and water. For optimal results, it is recommended to use fresh, high-purity DMSO.

Table 1: Solubility of **MK-8745** in Common Solvents

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (231.53 mM)[1]	Use of fresh DMSO is recommended as moisture can reduce solubility.[3]
Ethanol	≥ 2.28 mg/mL	Gentle warming and sonication may be required to fully dissolve the compound.[4]
Water	Insoluble	

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM **MK-8745** stock solution in DMSO.

Materials:

- **MK-8745** powder
- Anhydrous DMSO (Biotechnology grade)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Ultrasonic bath

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **MK-8745** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.319 mg of **MK-8745**.

- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **MK-8745** powder. For a 10 mM solution, add 1 mL of DMSO for every 4.319 mg of compound.
- **Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gently warm the tube to 37°C for 10 minutes and/or use an ultrasonic bath to aid dissolution.[\[4\]](#)[\[5\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[5\]](#)

Table 2: Volume of DMSO for Preparing Various Concentrations of **MK-8745** Stock Solutions

Desired Concentration	Mass of MK-8745	Volume of DMSO
1 mM	1 mg	2.3153 mL [1]
5 mM	1 mg	0.4631 mL [1]
10 mM	1 mg	0.2315 mL [1]
1 mM	5 mg	11.5765 mL [1]
5 mM	5 mg	2.3153 mL [1]
10 mM	5 mg	1.1576 mL [1]
1 mM	10 mg	23.1530 mL [1]
5 mM	10 mg	4.6306 mL [1]
10 mM	10 mg	2.3153 mL [1]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration stock solution to prepare working solutions for treating cells in culture.

Materials:

- 10 mM **MK-8745** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes

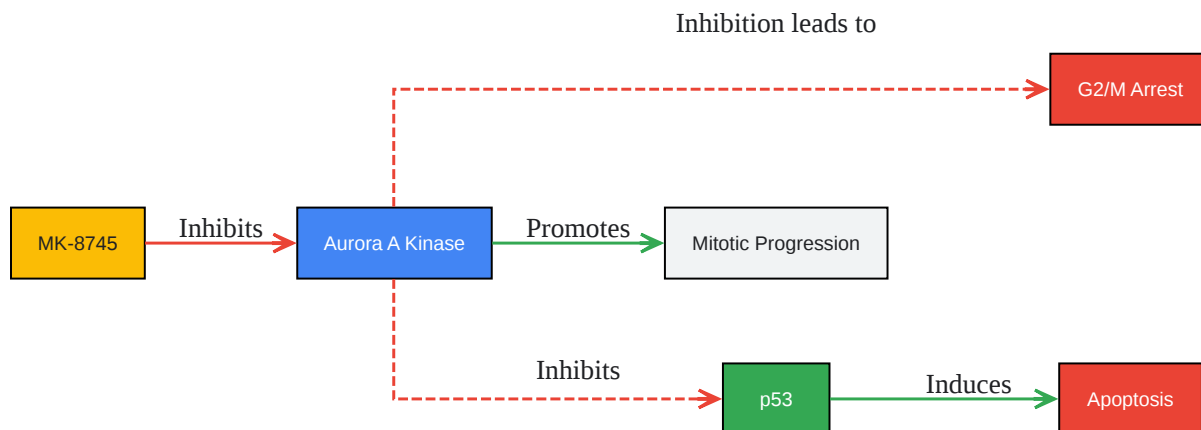
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **MK-8745** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. For example, to prepare a 10 μ M working solution, dilute the 10 mM stock solution 1:1000 in culture medium. It is recommended to perform intermediate dilutions to ensure accuracy.
- Application to Cells: Add the appropriate volume of the final working solution to your cell culture plates. Ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced toxicity.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment and use them immediately.

Visualization of Key Processes

MK-8745 Mechanism of Action

MK-8745 is a selective inhibitor of Aurora A kinase, a key regulator of mitotic progression.^{[3][4]} Inhibition of Aurora A by **MK-8745** leads to G2/M cell cycle arrest and, in p53 wild-type cells, induces p53-dependent apoptosis.^{[1][3][6]}

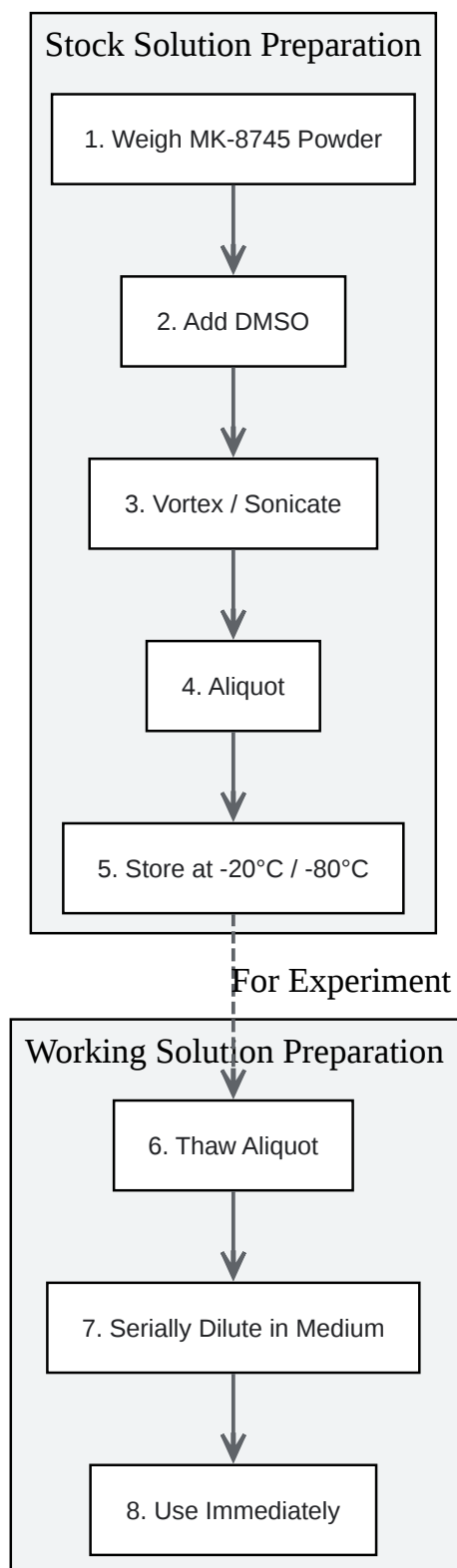


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Caption: Signaling pathway of **MK-8745** action.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing **MK-8745** stock and working solutions.



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Caption: Workflow for preparing **MK-8745** solutions.

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- To cite this document: BenchChem. [Step-by-Step Guide for Preparing MK-8745 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683908#step-by-step-guide-for-preparing-mk-8745-stock-solutions]

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